

Personal protective equipment for handling CP-LC-1143

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Compound of Interest

Compound Name: CP-LC-1143

Cat. No.: B15579299

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Essential Safety and Handling Guide for CP-LC-1143

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **CP-LC-1143**, an ionizable cationic amino lipid integral to the formulation of lipid nanoparticles (LNPs) for RNA delivery. Given that specific safety data for **CP-LC-1143** is not publicly available, this guidance is based on the safety profiles of structurally and functionally similar ionizable lipids, such as DLin-MC3-DMA and SM-102, and the known hazards of its common solvent, ethanol.

Hazard Identification and Classification

CP-LC-1143, as a solution in ethanol, presents a combination of hazards from both the lipid component and the solvent. Based on data for similar compounds, the primary hazards are:

- **Flammability:** The ethanol solvent is highly flammable. Vapors can form explosive mixtures with air.
- **Skin and Eye Irritation:** Direct contact with the lipid solution can cause skin and serious eye irritation.^{[1][2][3]}
- **Acute Toxicity:** The lipid component may be harmful if swallowed or inhaled.^{[2][3][4]}
- **Respiratory Irritation:** Vapors and aerosols may cause respiratory tract irritation.^{[2][3]}

GHS Hazard Classification (Based on Representative Compounds):

| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Flammable Liquids | 2 | H225: Highly flammable liquid and vapor.[1] |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation.[1][2][3] |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation.[1][2][3] |
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed.[2][3] |
| Specific Target Organ Toxicity - Single Exposure | 3 | H335: May cause respiratory irritation.[2][3] |

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety when handling **CP-LC-1143**.

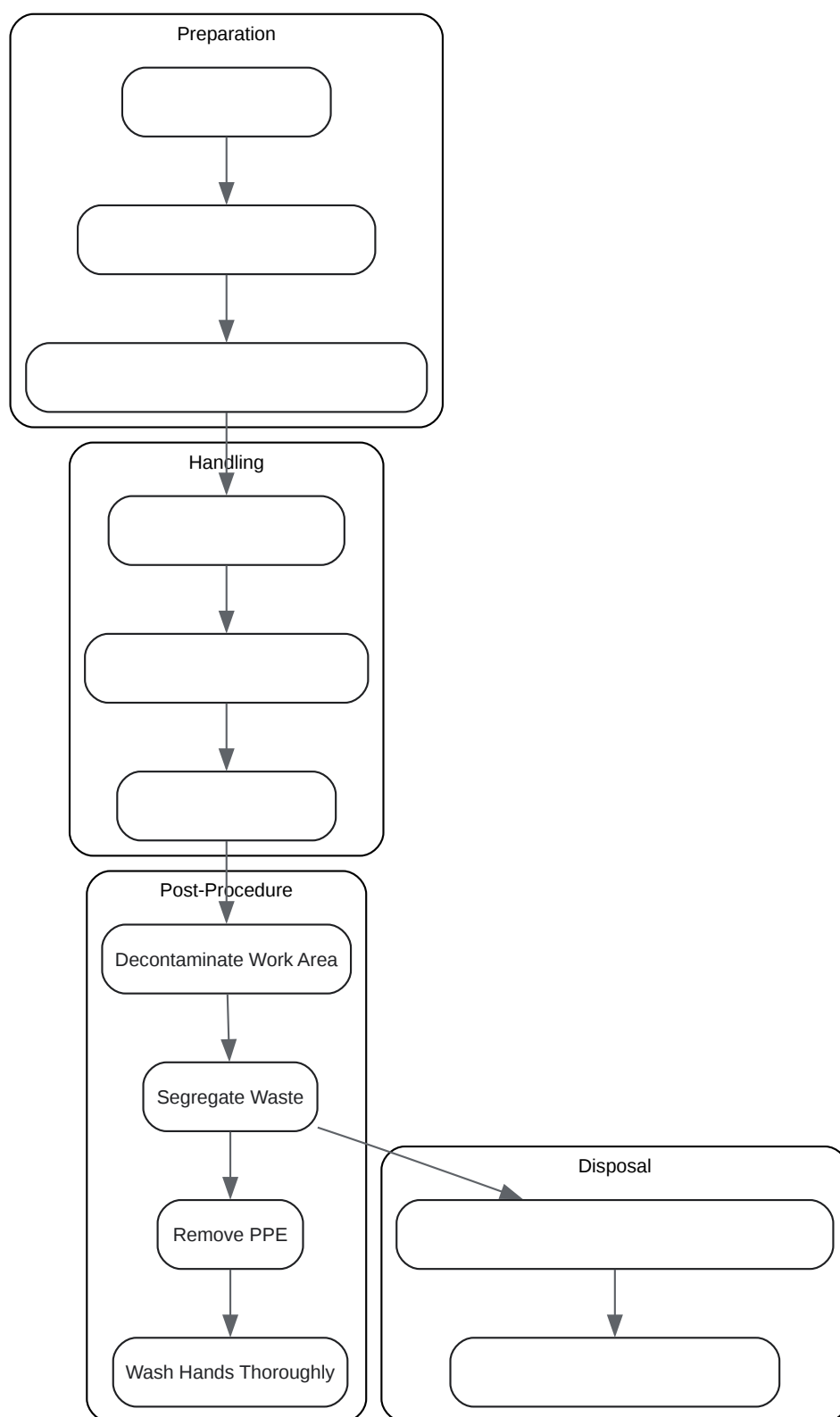
| Protection Type | Specification | Rationale |
|------------------------|--|---|
| Hand Protection | Nitrile gloves. Change gloves promptly if they become contaminated. | Protects against skin contact and irritation. Ethanol can penetrate nitrile gloves, so prolonged contact should be avoided. [5] [6] |
| Eye Protection | Safety glasses with side shields or chemical splash goggles. | Prevents eye contact and serious irritation from splashes. [5] [7] |
| Body Protection | Flame-resistant lab coat. | Protects against splashes and provides a barrier in case of fire. [5] |
| Respiratory Protection | Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is insufficient or for large spills, use a suitable respirator. | Minimizes inhalation of flammable and potentially harmful vapors. [5] [8] |

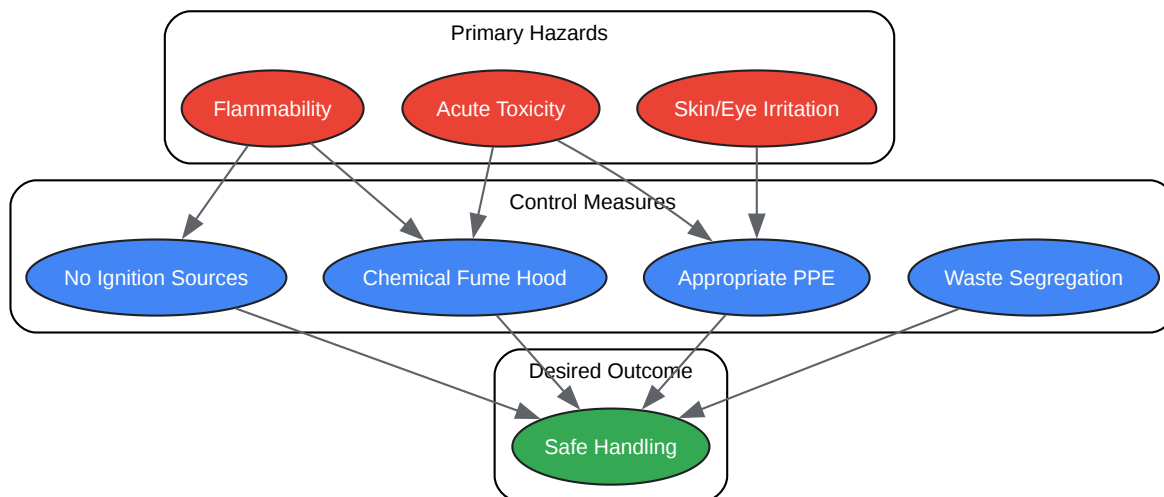
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Experimental Workflow for Handling CP-LC-1143

The following diagram outlines the standard operating procedure for working with **CP-LC-1143**, from receiving to disposal.





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